

N-Methyl-2-benzylaniline: Spectral Atlas & Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-benzyl-N-methylaniline

CAS No.: 51570-52-6

Cat. No.: B13498410

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Executive Summary & Strategic Context

N-Methyl-2-benzylaniline (CAS: Not commonly listed as commodity, specific isomer of C₁₄H₁₅N) is a secondary amine featuring an ortho-benzyl substituent on the aniline ring.^[1] It is distinct from its tertiary amine isomer, N-benzyl-N-methylaniline.^[1]

- **Primary Application:** Building block for acridine derivatives, dyes, and fused heterocycles in medicinal chemistry.
- **Analytical Challenge:** Distinguishing the C-alkylated product (N-methyl-2-benzylaniline) from the N-alkylated isomer (N-benzyl-N-methylaniline) during synthesis (e.g., Hofmann-Martius rearrangement or reductive alkylation).
- **Key Identifier:** The ¹³C NMR chemical shift of the methylene bridge () is the definitive discriminator between the C-benzyl (~38 ppm) and N-benzyl (~55 ppm) isomers.^[1]

¹³C NMR Spectral Data

Sample Conditions:

- Solvent: Chloroform-
(CDCl₃)[\[1\]](#)
- Frequency: 100 MHz (for ¹³C)[\[1\]](#)
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or CDCl₃ triplet centered at 77.16 ppm.[\[1\]](#)

Table 1: ¹³C NMR Chemical Shifts (δ, ppm)

Signal (ppm)	Multiplicity	Assignment	Structural Context
147.4	C (quat)	C-1 (Aniline)	Ipsso-carbon attached to N-Me.[1] Deshielded by Nitrogen.
139.5	C (quat)	C-1' (Benzyl)	Ipsso-carbon of the benzyl phenyl ring.[1] [2]
130.6	CH	C-3 (Aniline)	Ortho to benzyl group; aromatic CH.[1]
128.9	CH	C-Benz (Meta)	Benzyl ring meta carbons (overlapped). [1]
128.7	CH	C-Benz (Ortho)	Benzyl ring ortho carbons (overlapped). [1]
128.1	CH	C-4 (Aniline)	Para to benzyl group (or benzyl para).[1]
126.6	C (quat)	C-2 (Aniline)	Ortho-substituted carbon bearing the benzyl group.[1]
126.1	CH	C-Benz (Para)	Benzyl ring para carbon.[1]
124.7	CH	C-5 (Aniline)	Meta to amino group. [1]
117.2	CH	C-4 (Aniline)	Para to amino group (shielded by resonance).[1]
110.2	CH	C-6 (Aniline)	Ortho to amino group (highly shielded).[1]

38.1	CH ₂	Methylene Bridge	CRITICAL DIAGNOSTIC PEAK (Ar-CH ₂ -Ar).
30.9	CH ₃	N-Methyl	Methyl group attached to Nitrogen.[1]

“

Note on Assignments: The signals at 110.2 and 117.2 ppm are characteristic of the electron-rich positions ortho and para to the methylamino group. The shift at 38.1 ppm confirms the benzyl group is attached to a Carbon atom (C-2), not the Nitrogen.[1]

Comparative Analysis: Isomers & Precursors

The following table contrasts N-methyl-2-benzylaniline with its most common confusion points.

Table 2: Diagnostic Shift Comparison

Compound	Structure Type	N-Me (ppm)	Methylene (-CH ₂ -) (ppm)	C-1 (Ipso) (ppm)
N-Methyl-2-benzylaniline	Secondary Amine (Ortho-subst.) ^[1]	30.9	38.1	147.4
N-Benzyl-N-methylaniline	Tertiary Amine (N-subst.)	38.5	56.5	~149.0
2-Benzylaniline	Primary Amine (Precursor)	Absent	39.0	~144.0

Analysis:

- N-Me Shift: The N-methyl group in the secondary amine (30.9 ppm) is significantly shielded compared to the tertiary amine isomer (~38.5 ppm).[1]

- **Methylene Shift:** The benzyl methylene attached to the ring (38.1 ppm) is far upfield compared to the benzyl methylene attached to nitrogen (56.5 ppm).^[1] This >18 ppm difference is the primary validation check.

Experimental Protocol: Synthesis & Validation

Objective: Synthesize N-methyl-2-benzylaniline via Ru(II)-catalyzed N-methylation of 2-benzylaniline (Green Chemistry Route) or Reductive Amination.

Method A: Ru(II)-Catalyzed N-Methylation (High Purity)

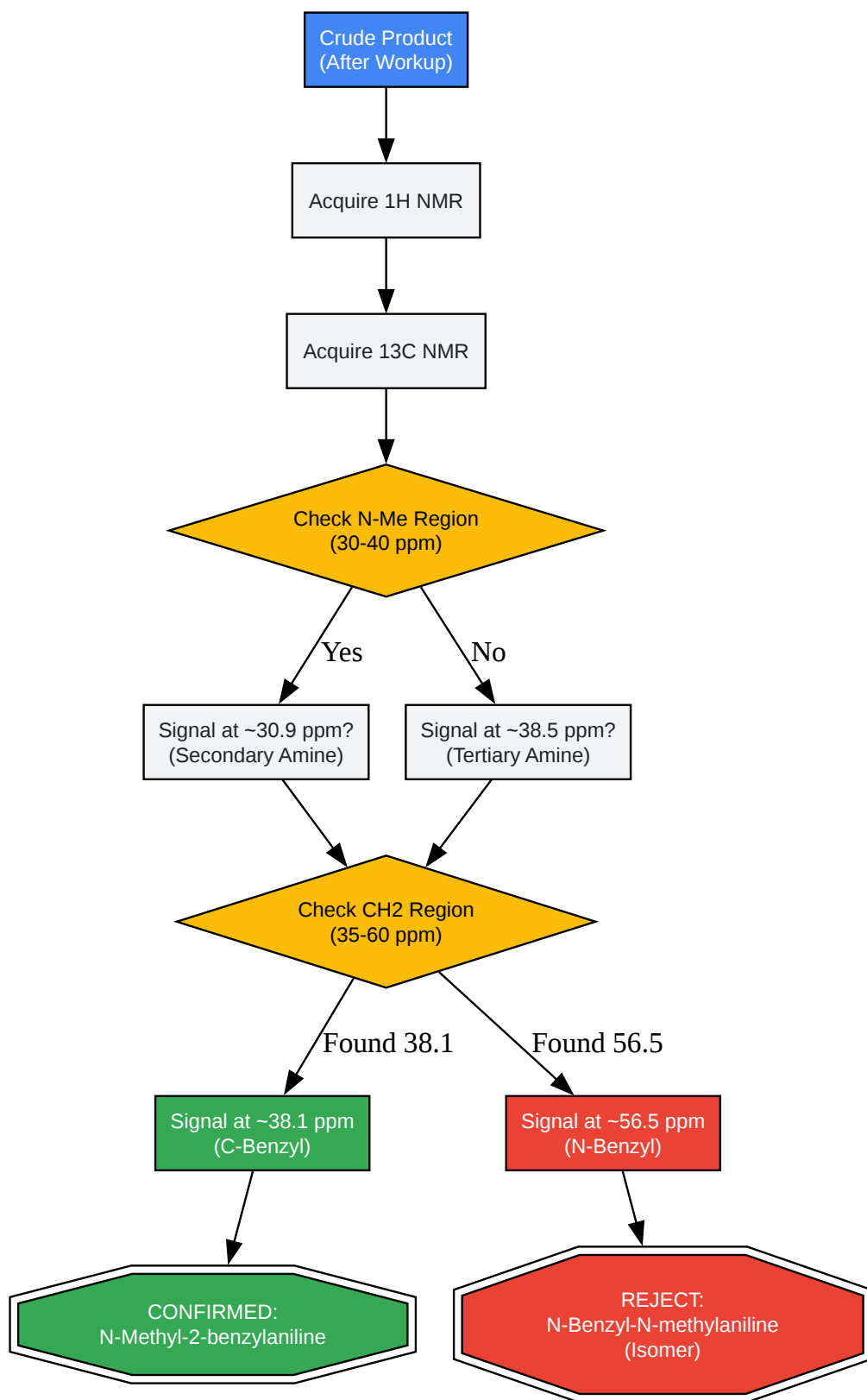
- **Reagents:** 2-Benzylaniline (1.0 equiv), Methanol (Solvent/C1 source), Ru(II) catalyst (e.g., $\text{RuCl}_2(\text{PPh}_3)_3/\text{DPEPhos}$), KOtBu (Base).^[1]
- **Conditions:** 110°C, Sealed tube, 24h.

Step-by-Step Workflow:

- **Charge:** In a glovebox, add 2-benzylaniline (1 mmol), Ru-catalyst (1 mol%), and KOtBu (0.5 equiv) to a pressure tube.
- **Solvent:** Add anhydrous Methanol (2 mL). Seal the tube.
- **Reaction:** Heat to 110°C in an oil bath for 24 hours. (Methanol acts as the methylating agent via "borrowing hydrogen" mechanism).^[1]
- **Workup:** Cool to RT. Dilute with water (10 mL). Extract with Ethyl Acetate (3 x 10 mL).
- **Purification:** Dry organic layer over Na_2SO_4 . Concentrate in vacuo. Purify via silica gel flash chromatography (Eluent: Hexane/EtOAc 95:5).
- **Yield:** Expect 75–85% as a colorless oil.

Self-Validating Analytical Workflow

The following diagram illustrates the decision logic to confirm the structure using the data provided above.



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Caption: Logic flow for structural validation using ^{13}C NMR chemical shifts to distinguish between C-alkylated and N-alkylated isomers.

References

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- Hofmann-Martius Rearrangement: Mechanistic Studies on Rearrangements of N-alkylated anilines. Cambridge University Press.[4] (Historical context for isomer generation). [1]

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